

Application Notes and Protocols for Quizalofopethyl-d3 Certified Reference Material

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Quizalofop-ethyl is a selective, post-emergence herbicide widely used for the control of annual and perennial grass weeds in a variety of broadleaf crops such as soybeans, cotton, sugar beets, and vegetables.[1][2][3][4][5][6] It belongs to the aryloxyphenoxypropionate chemical class, often referred to as "fop" herbicides.[3][4] The herbicidal activity of Quizalofop-ethyl is primarily attributed to its R-enantiomer, Quizalofop-p-ethyl.[4][7]

This document provides detailed application notes and protocols for the use of **Quizalofop-ethyl-d3** as a certified reference material (CRM) for calibration and accurate quantification of Quizalofop-ethyl in various matrices. The use of a deuterated internal standard like **Quizalofop-ethyl-d3** is crucial for compensating for matrix effects and variations in sample preparation and instrument response, thereby ensuring the reliability and accuracy of analytical data.[8]

Physicochemical Properties of Quizalofop-ethyl

A summary of the key physicochemical properties of Quizalofop-ethyl is presented in the table below.

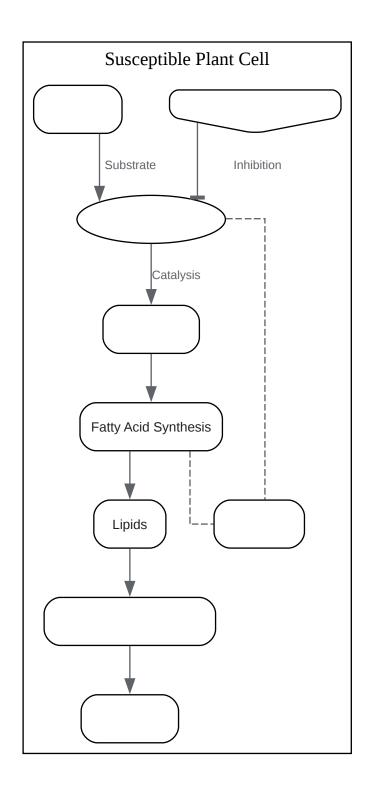


Property	Value	Reference
Chemical Name	ethyl 2-[4-(6-chloroquinoxalin- 2-yl)oxy]phenoxy]propanoate	[9]
CAS Number	76578-14-8	[9][10][11]
Molecular Formula	C19H17CIN2O4	[1][4][5][9]
Molecular Weight	372.8 g/mol	[1][4][9]
Appearance	Colorless to pale brown crystals	[1][9][12]
Water Solubility	0.3 - 0.4 mg/L @ 20°C	[1][12]
Melting Point	76-77 °C	[12]
XLogP3	4.3	[9]

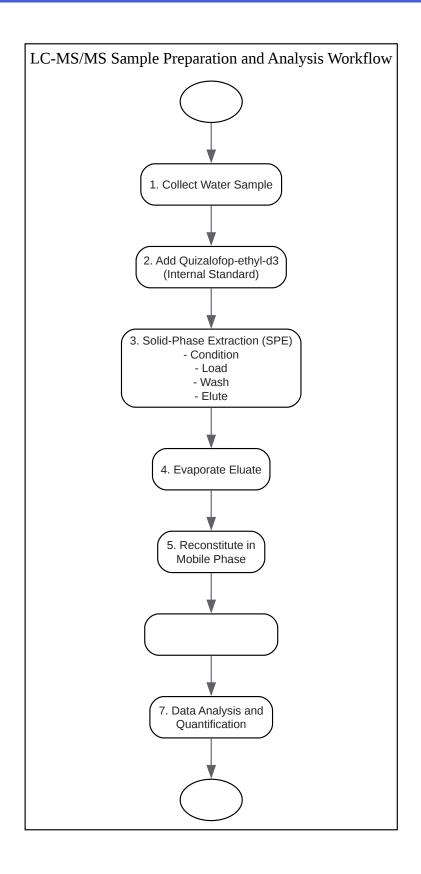
Mode of Action

Quizalofop-ethyl is a systemic herbicide that is absorbed through the leaves of grass weeds and translocated throughout the plant, accumulating in the meristematic tissues.[1][3][4][7][9] Its mode of action involves the inhibition of the enzyme Acetyl-CoA carboxylase (ACCase).[2] [3][4][5][7][13] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of cell membranes and for energy storage.[2][3][4][5] By inhibiting ACCase, Quizalofop-ethyl disrupts the production of lipids, leading to a cessation of cell membrane formation and ultimately, the death of the susceptible grass weed.[2][3][4][5] Broadleaf crops are generally tolerant to Quizalofop-ethyl due to the presence of an insensitive form of the ACCase enzyme.[5]









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